

# N-tert-Butylglycine Hydrochloride: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *N-tert-Butylglycine hydrochloride*

Cat. No.: *B1287880*

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For Researchers, Scientists, and Drug Development Professionals

**N-tert-Butylglycine hydrochloride** is a key intermediate in pharmaceutical synthesis, notably in the production of APIs like Tigecycline.<sup>[1]</sup> As with any chemical reagent, a thorough understanding of its properties and associated hazards is paramount for safe handling and use in a laboratory or manufacturing setting. This technical guide provides an in-depth overview of the safety and handling procedures for **N-tert-Butylglycine hydrochloride**, compiled from available safety data sheets and chemical databases.

## Chemical and Physical Properties

**N-tert-Butylglycine hydrochloride** is a white crystalline solid.<sup>[2]</sup> It is soluble in water and alcohol solvents.<sup>[2][3]</sup> A summary of its key physical and chemical properties is provided in Table 1.

Property	Value	Source
Molecular Formula	C6H14CINO2	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	167.63 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White Solid / Crystalline Powder	<a href="#">[2]</a>
Melting Point	223-224 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Boiling Point	206.9 °C at 760 mmHg	<a href="#">[2]</a>
Density	~1 g/cm³	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	78.9 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Vapor Pressure	0.0935 mmHg at 25 °C	<a href="#">[2]</a>
Storage Temperature	Room Temperature, under inert atmosphere	<a href="#">[2]</a> <a href="#">[6]</a>

## Hazard Identification and Classification

**N-tert-Butylglycine hydrochloride** is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[\[4\]](#)[\[7\]](#) The GHS hazard classifications are summarized in Table 2.

Hazard Class	Hazard Statement	GHS Classification
Skin Irritation	H315: Causes skin irritation	Category 2
Eye Irritation	H319: Causes serious eye irritation	Category 2
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation	Category 3 (Respiratory system)

Source:[\[4\]](#)[\[5\]](#)[\[6\]](#)

It is important to note that some reports also include warnings for acute oral toxicity (H302: Harmful if swallowed), acute dermal toxicity (H311: Toxic in contact with skin), and the potential to cause severe skin burns and eye damage (H314, H318).[\[5\]](#)

## Safe Handling and Personal Protective Equipment (PPE)

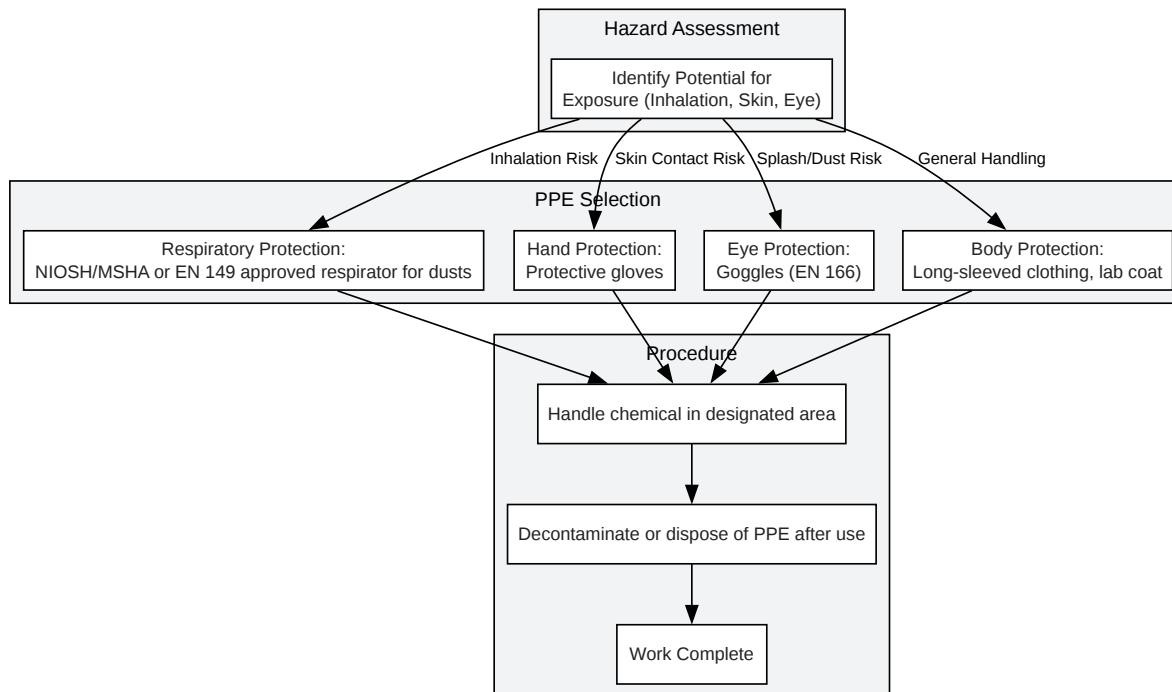
Adherence to proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure safety.

### Engineering Controls

- Work in a well-ventilated area.[\[8\]](#)[\[9\]](#)
- Use a chemical fume hood if there is a risk of dust formation or aerosol generation.
- Ensure safety showers and eyewash stations are readily accessible.[\[9\]](#)

### Personal Protective Equipment

A logical workflow for selecting and using PPE is outlined in the diagram below.



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Caption: PPE Selection Workflow for Handling **N-tert-ButylGlycine Hydrochloride**.

A summary of recommended PPE is provided in Table 3.

Protection Type	Recommendation	Source
Eye/Face Protection	Goggles (European standard - EN 166) or safety glasses with side-shields.	<a href="#">[4]</a> <a href="#">[9]</a>
Skin Protection	Protective gloves and long-sleeved clothing.	<a href="#">[4]</a>
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if dust is generated. For nuisance exposures, a type P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[10]</a>

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe dust.[\[2\]](#)[\[10\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in the work area.[\[9\]](#)

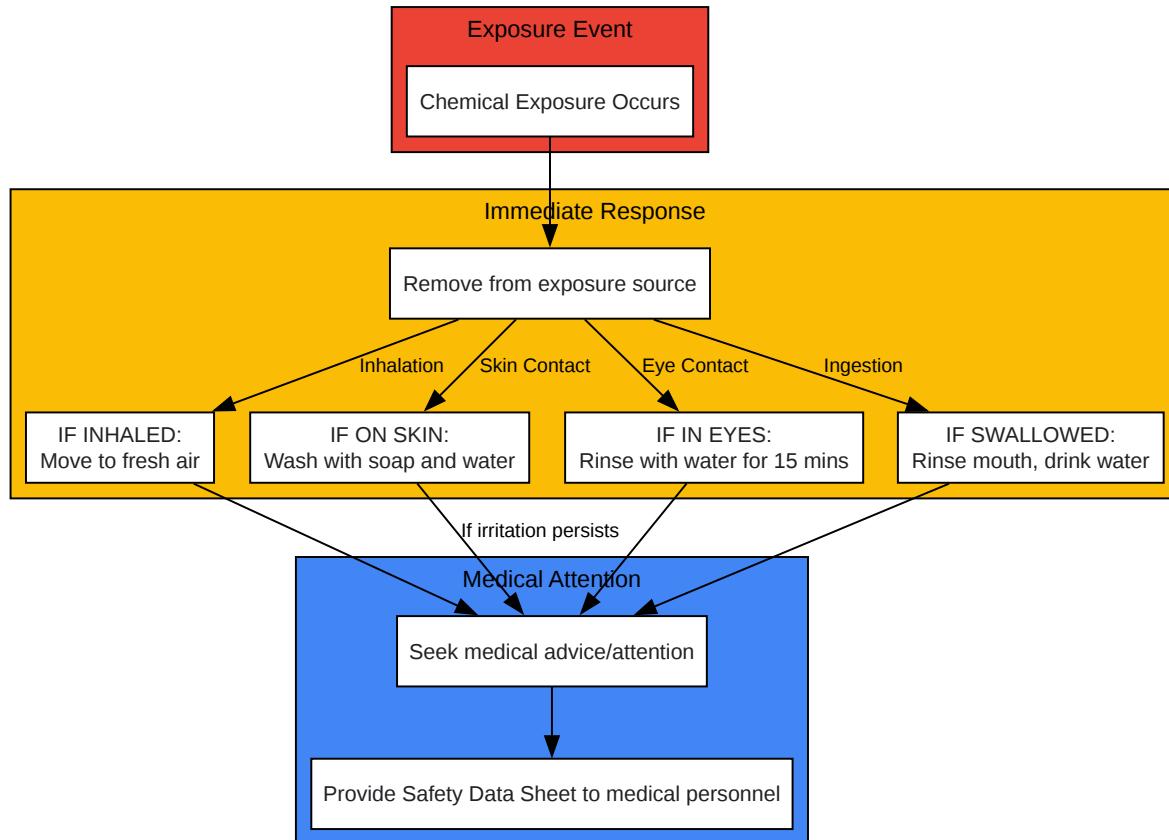
## First Aid Measures

In case of exposure, follow the first aid measures outlined in Table 4.

Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. Never give anything by mouth to an unconscious person.

Source:[4][8][10]

The following diagram illustrates the general first aid response protocol.



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Caption: General First Aid Response Protocol for Chemical Exposure.

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Ensure adequate ventilation.[10] Use personal protective equipment as required.[10] Avoid dust formation.[4][10] Evacuate personnel to safe areas.[10]

- Environmental Precautions: Prevent the product from entering drains.[10] It should not be released into the environment.[4]
- Containment and Cleaning: Sweep up and shovel the material into suitable, closed containers for disposal.[4][10] Avoid creating dust.[10]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Hazardous Combustion Products: May include carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas.[10][11]
- Advice for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[10][11]

## Storage and Stability

- Chemical Stability: Stable under normal conditions.[4]
- Conditions to Avoid: Incompatible products and excess heat.[4]
- Incompatible Materials: None known.[4]
- Hazardous Decomposition Products: None under normal use conditions.[4]
- Storage: Keep in a well-ventilated place.[8] Store in a tightly closed container in a dry and well-ventilated place. Store at room temperature under an inert atmosphere.[2][6]

## Toxicological Information

Detailed toxicological studies for **N-tert-Butylglycine hydrochloride** are not extensively reported in publicly available literature. The primary known effects are irritation to the skin, eyes, and respiratory system.[4][7] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC.[10] There is no available data on reproductive toxicity or STOT-repeated exposure.[4][10] The toxicological properties have not been fully investigated.[8][10]

## Disposal Considerations

Dispose of this material and its container at a licensed hazardous waste disposal facility.[\[8\]](#)[\[10\]](#)  
Follow all federal, state, and local regulations. Contaminated packaging should be disposed of as unused product.[\[10\]](#)

This guide is intended to provide a comprehensive overview of the safety and handling of **N-tert-Butylglycine hydrochloride** for professionals in research and drug development. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

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